

Application Notes and Protocols: Preparation of MK2-IN-3 Stock Solution

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Compound of Interest

Compound Name: MK2-IN-3
CAS No.: 724711-21-1
Cat. No.: B15605962

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MK2-IN-3 is a potent, cell-permeable, and ATP-competitive inhibitor of Mitogen-Activated Protein Kinase-Activated Protein Kinase 2 (MAPKAP-K2 or MK2)[1][2][3]. It plays a crucial role in inflammation research by inhibiting the p38/MK2 signaling pathway, which is involved in the production of pro-inflammatory cytokines like TNF- α [1][3]. Accurate preparation of a stock solution is the first critical step for ensuring reproducible results in downstream cellular and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **MK2-IN-3** stock solutions.

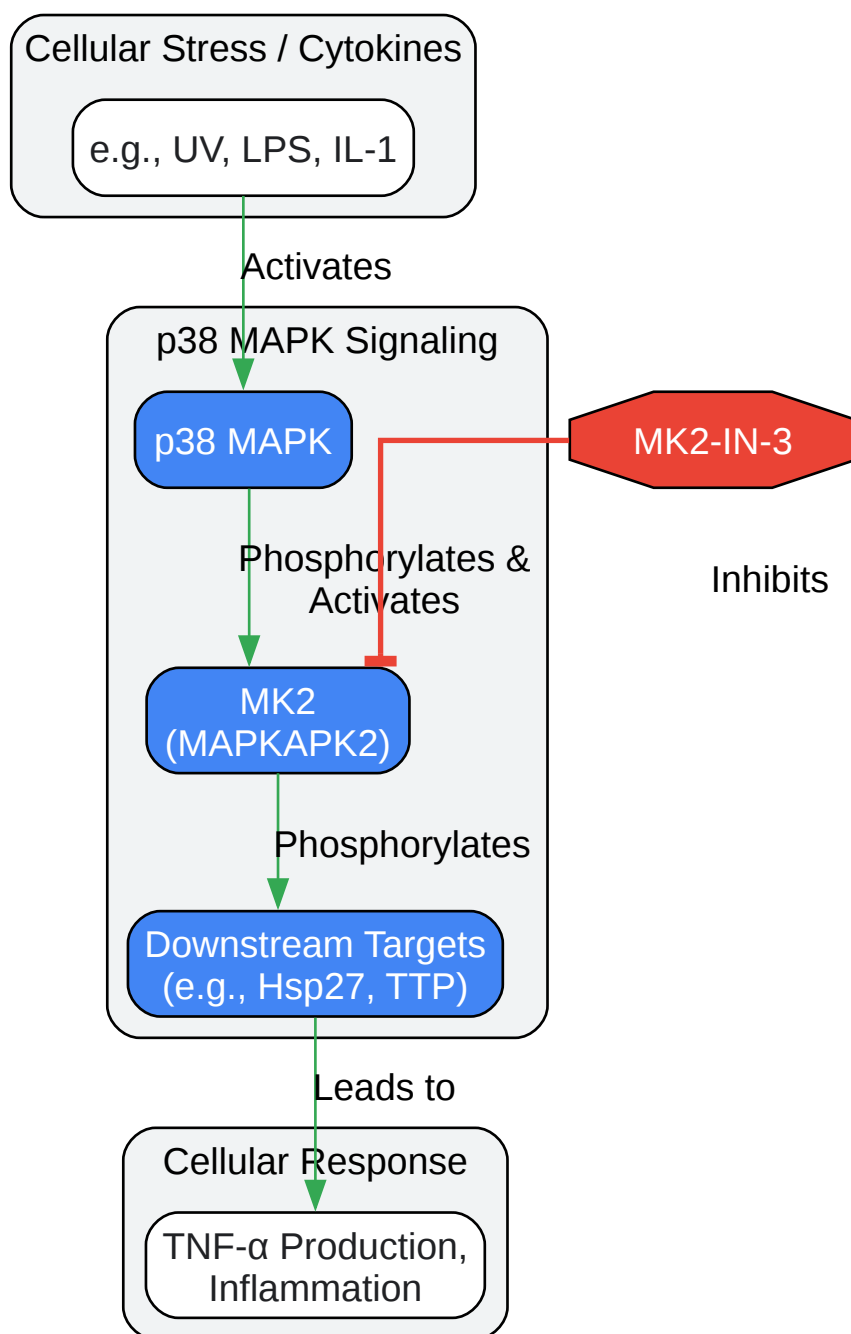
Properties of MK2-IN-3

Properly preparing the stock solution requires an understanding of the physicochemical properties of **MK2-IN-3**. Key data is summarized in the table below. It is crucial to use the molecular weight corresponding to the form of the compound (anhydrous or hydrate) provided by the supplier.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₆ N ₄ O (Anhydrous) C ₂₁ H ₁₆ N ₄ O • H ₂ O (Hydrate)	[2][3]
Molecular Weight	340.38 g/mol (Anhydrous) 358.4 g/mol (Hydrate)	[1][2][3][4]
Appearance	White to pale yellow solid	[5][6]
Purity	≥95-99% (Varies by supplier)	[2][4]
Solubility (in DMSO)	5 - 68 mg/mL. The use of fresh, anhydrous DMSO is critical as absorbed moisture can reduce solubility.[1][2] Sonication is recommended to aid dissolution.[5]	[1][2][3][5]
Insoluble in	Water, Ethanol	[2]
Storage (Solid Form)	Store powder at -20°C for up to 3 years.[4][5]	[4][5]

p38/MK2 Signaling Pathway

MK2-IN-3 inhibits MK2, a key substrate of p38 MAP kinase. Upon activation by cellular stress or inflammatory signals, p38 phosphorylates and activates MK2. Activated MK2 then phosphorylates downstream targets, leading to various cellular responses, including the production of inflammatory cytokines.



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Caption: Simplified p38/MK2 signaling pathway and the inhibitory action of **MK2-IN-3**.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **MK2-IN-3** in DMSO.

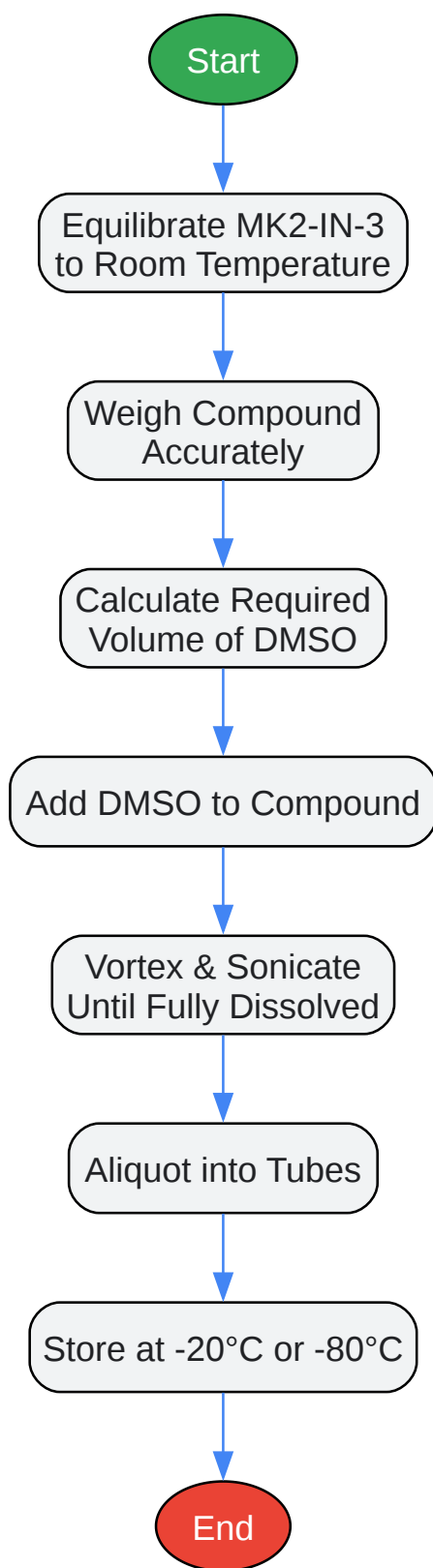
Materials and Equipment

- **MK2-IN-3** (anhydrous or hydrate form)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (bath or probe type)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- Handle **MK2-IN-3** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin contact, inhalation, or ingestion.
- Refer to the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information.

Preparation Workflow



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Caption: Workflow for the preparation of **MK2-IN-3** stock solution.

Step-by-Step Protocol

- Preparation: Before opening, allow the vial of **MK2-IN-3** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **MK2-IN-3** powder. For example, weigh out 1 mg.
- Solvent Calculation: Calculate the volume of DMSO required to achieve the desired concentration. The formula is:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

Example Calculation for 1 mg of **MK2-IN-3** (Anhydrous, MW = 340.38) to make a 10 mM stock:

- Mass = 1 mg = 0.001 g
- Concentration = 10 mM = 0.010 mol/L
- Molecular Weight = 340.38 g/mol
- Volume (L) = 0.001 g / (0.010 mol/L * 340.38 g/mol) = 0.00029379 L
- Volume (μL) = 293.79 μL

A pre-calculated dilution table is provided below for convenience.

- Dissolution: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **MK2-IN-3** powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the tube in a bath sonicator for 5-10 minutes.^{[1][5]} Visually inspect the solution to ensure no solid particles remain. The solution should be clear.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)

Pre-calculated Dilution Table

The following table provides the required volume of DMSO to prepare stock solutions of common concentrations from a starting mass of 1 mg of **MK2-IN-3** (anhydrous, MW = 340.38 g/mol).

Target Concentration	Volume of DMSO per 1 mg of MK2-IN-3
1 mM	2937.9 μ L
5 mM	587.6 μ L
10 mM	293.8 μ L
20 mM	146.9 μ L
50 mM	58.8 μ L

Storage and Stability of Stock Solution

Proper storage is essential to maintain the activity of the inhibitor.

Storage Condition	Duration	Source(s)
-20°C	1 month	[1] [2]
-80°C	6 months to 1 year	[1] [2] [5]

Recommendations:

- Always store aliquots protected from light.[\[1\]](#)
- Avoid repeated freeze-thaw cycles as this can degrade the compound.[\[2\]](#)
- Before use, thaw an aliquot completely and gently mix before diluting into culture medium or buffer. Do not refreeze partially used aliquots.

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